

# Isodecyl Diphenyl Phosphate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B1201121*

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This technical guide provides an in-depth overview of the physicochemical properties of **isodecyl diphenyl phosphate** (IDDP), tailored for researchers, scientists, and professionals in drug development. This document compiles essential data, outlines experimental methodologies, and presents a logical workflow for property determination.

## Core Physicochemical Properties

**Isodecyl diphenyl phosphate** (CAS No. 29761-21-5) is a viscous, colorless, and clear liquid. [1] It is primarily utilized as a flame retardant and plasticizer in a variety of industrial applications, including in PVC, rubber, polyurethanes, and coatings. [2][3][4][5] Its mechanism as a flame retardant involves the formation of a protective char layer that impedes combustion. [5][6]

## General and Physical Properties

The fundamental physical and chemical identifiers for **isodecyl diphenyl phosphate** are summarized below.

Property	Value	Source(s)
IUPAC Name	8-methylnonyl diphenyl phosphate	
CAS Number	29761-21-5	
Molecular Formula	C <sub>22</sub> H <sub>31</sub> O <sub>4</sub> P	[4]
Molecular Weight	390.45 g/mol	[7]
Appearance	Clear, colorless to pale yellow viscous liquid	[4][6]
Odor	Faint	[6]
Density	1.070 - 1.080 g/cm <sup>3</sup> at 20-25 °C	[4][7][8]
Refractive Index	~1.505	[7][8]
Viscosity	21.9 - 30 mPa·s at 25 °C	[7][8]

## Thermal and Stability Properties

The thermal characteristics of **isodecyl diphenyl phosphate** are critical for its application in high-temperature processes.

Property	Value	Source(s)
Melting Point	< -35 °C to -31 °F (approximately -35 °C)	[8]
Boiling Point	Decomposes above 245 °C at reduced pressure (10 mmHg or 1330 Pa)	[7][9]
Flash Point	> 200 °F (approximately 93.3 °C) to 465 °F (240.5 °C)	[7][8]
Thermal Stability	High thermal stability	[3][4]

## Solubility and Partitioning Behavior

The solubility and partitioning coefficients are crucial for understanding the environmental fate and potential biological interactions of **isodecyl diphenyl phosphate**.

Property	Value	Source(s)
Water Solubility	Insoluble; reported values range from < 1 mg/mL to 0.011-0.03 mg/L at 22-23.5 °C	[2][7][10]
log Kow (Octanol-Water Partition Coefficient)	5.44 - 6.11	[7]
Vapor Pressure	Very low; reported as $1.6 \times 10^{-5}$ mmHg to $5.08 \times 10^{-5}$ Pa at 25 °C	[2]
Henry's Law Constant	Estimated as 1.8 Pa m <sup>3</sup> /mol at ~25 °C	[2]

## Experimental Protocols for Physicochemical Property Determination

Standardized methodologies are essential for the accurate and reproducible determination of physicochemical properties. The following are summaries of relevant OECD and ASTM guidelines applicable to a substance like **isodecyl diphenyl phosphate**.

### Boiling Point (OECD Guideline 103)

This guideline describes several methods for determining the boiling point of a liquid, which is the temperature at which its vapor pressure equals the atmospheric pressure.[3][10][11][12] For a substance like **isodecyl diphenyl phosphate** that may decompose at its boiling point, methods that can be performed at reduced pressures are necessary.[9]

- **Ebulliometer Method:** This method involves measuring the boiling temperature of the liquid in an apparatus equipped with a reflux condenser.

- **Dynamic Method:** The boiling point is determined by measuring the vapor pressure as a function of temperature.[\[10\]](#) This method is also suitable for determining the vapor pressure curve.
- **Distillation Method:** This involves distilling the substance and recording the temperature at which it boils.[\[10\]](#)
- **Siwoloboff Method:** A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is recorded.
- **Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC):** These thermal analysis techniques can be used to determine the boiling point by detecting the endothermic event associated with boiling.[\[10\]](#)[\[11\]](#)

Given that **isodecyl diphenyl phosphate** decomposes at its atmospheric boiling point, the dynamic method at reduced pressure is the most appropriate for accurately determining its boiling behavior.[\[9\]](#)

## Water Solubility (OECD Guideline 105)

This guideline details two primary methods for determining the water solubility of chemical substances: the column elution method and the flask method.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- **Flask Method:** Suitable for substances with solubilities above  $10^{-2}$  g/L. A sufficient amount of the substance is agitated in water at a constant temperature until saturation is reached. The concentration of the dissolved substance in the aqueous phase is then determined by a suitable analytical method after separation of the undissolved portion.
- **Column Elution Method:** Recommended for substances with low water solubility ( $< 10^{-2}$  g/L). A column is filled with an inert support material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is measured until it reaches a plateau, which represents the saturation solubility.

For **isodecyl diphenyl phosphate**, with its very low water solubility, the column elution method is the more appropriate choice.[\[17\]](#)

## n-Octanol-Water Partition Coefficient (log Kow) (OECD Guideline 107 & 117)

The octanol-water partition coefficient is a measure of a substance's lipophilicity.

- **Shake Flask Method (OECD 107):** This method is suitable for log Kow values between -2 and 4.<sup>[18]</sup> It involves dissolving the substance in a mixture of n-octanol and water, shaking the mixture until equilibrium is reached, and then measuring the concentration of the substance in each phase.
- **HPLC Method (OECD 117):** This method is applicable for log Kow values in the range of 0 to 6.<sup>[19]</sup> It is an indirect method where the log Kow is estimated from the retention time of the substance on a reverse-phase HPLC column, calibrated with reference substances of known log Kow.

Given the high log Kow of **isodecyl diphenyl phosphate**, the HPLC method would be a suitable and efficient approach.

## Density of Liquids (OECD Guideline 109)

This guideline provides several methods for determining the density of liquids.<sup>[2][4][7]</sup>

- **Hydrometer:** A weighted glass float is immersed in the liquid, and the density is read from a calibrated stem.
- **Hydrostatic Balance:** The density is calculated from the difference in the weight of a solid body in air and when submerged in the liquid.
- **Oscillating Densimeter:** The density is determined by measuring the change in the resonant frequency of a U-shaped tube when it is filled with the liquid.
- **Pycnometer:** The density is calculated from the mass of a known volume of the liquid.

## Viscosity of Liquids (ASTM D445 / D7042)

- **ASTM D445 (Capillary Viscometer):** This standard test method measures the kinematic viscosity of transparent and opaque liquids by timing the flow of a fixed volume of liquid

through a calibrated glass capillary viscometer under gravity.[20][21] The dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid.

- ASTM D7042 (Stabinger Viscometer): This method allows for the concurrent measurement of dynamic viscosity and density of liquids.[22]

## Logical and Experimental Workflows

The determination of a key physicochemical property such as water solubility follows a structured workflow to ensure accuracy and reproducibility.



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Workflow for log Kow Determination (Shake-Flask Method)

## Relevance in Research and Drug Development

**Isodecyl diphenyl phosphate**'s primary applications are as a flame retardant and plasticizer.[5][6] While toxicological data is available from studies by agencies such as the National Toxicology Program, its direct application in drug development as a therapeutic agent has not been established.[23] Organophosphate compounds are a broad class of chemicals, and while some have pharmaceutical applications, **isodecyl diphenyl phosphate** is not among them based on current literature. Its high lipophilicity (high log Kow) and low water solubility are characteristics that often pose challenges for drug delivery and bioavailability.

Researchers in drug development may encounter **isodecyl diphenyl phosphate** as an environmental contaminant or as a component of materials used in drug manufacturing, storage, or delivery systems. In such contexts, understanding its physicochemical properties is crucial for assessing potential interactions, leaching, and toxicological risks. There is no known direct interaction with specific biological signaling pathways in a therapeutic context. However,

some studies on related organophosphate flame retardants have explored their potential as endocrine disruptors.

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